

Application Notes and Protocols for Lyso-dihydrosphingomyelin Analysis in Dried Blood Spots

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Compound of Interest

Compound Name: *Lyso-dihydrosphingomyelin*

Cat. No.: *B10786780*

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Introduction

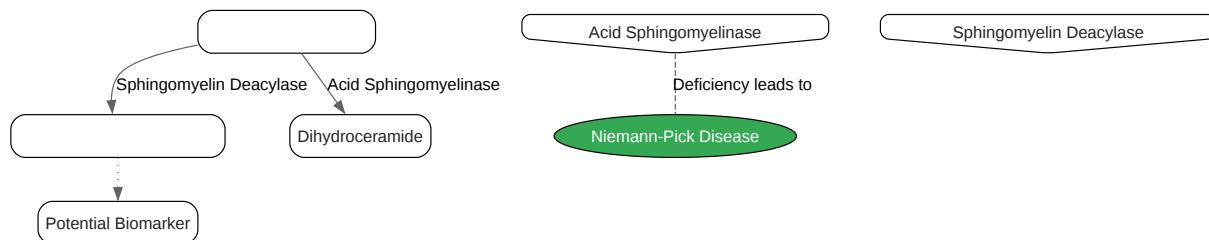
Lyso-dihydrosphingomyelin (d18:0), also known as sphinganylphosphorylcholine, is a deacylated form of dihydrosphingomyelin. While lyso-sphingomyelin (d18:1) is a well-established biomarker for Niemann-Pick disease types A/B and C, the role and clinical utility of **lyso-dihydrosphingomyelin** are still under investigation.^[1] The analysis of this and other lysosphingolipids in dried blood spots (DBS) offers a minimally invasive and convenient method for sample collection and shipment, making it ideal for newborn screening and patient monitoring.^{[2][3][4]}

This document provides a detailed protocol for the extraction and quantification of **lyso-dihydrosphingomyelin** from dried blood spots using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Biochemical Pathway and Clinical Significance

Lyso-dihydrosphingomyelin is formed from dihydrosphingomyelin through the action of a sphingomyelin deacylase. In lysosomal storage disorders such as Niemann-Pick disease, the deficiency of acid sphingomyelinase leads to the accumulation of sphingomyelin and its deacylated metabolite, lyso-sphingomyelin.^[5] While lyso-sphingomyelin is the primary

biomarker, altered metabolism may also affect the levels of related sphingolipids like **lyso-dihydrosphingomyelin**. Monitoring a panel of such biomarkers could provide a more comprehensive understanding of the disease pathophysiology.



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Biochemical pathway of **Lyso-dihydrosphingomyelin** formation.

Experimental Protocol

This protocol is adapted from established methods for the analysis of lysosphingolipids from dried blood spots.[2][3][4][6]

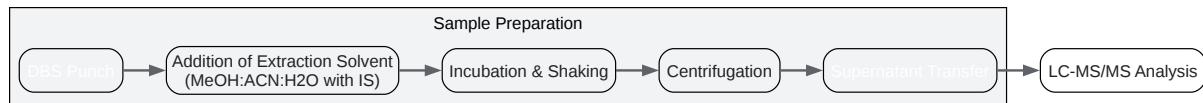
Materials and Reagents

- Dried blood spot collection cards (e.g., Whatman 903)
- **Lyso-dihydrosphingomyelin** (d18:0) analytical standard
- Isotopically labeled internal standard (e.g., Lyso-sphingomyelin-d7, as a close structural analog)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)

- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- 96-well microtiter plates
- DBS puncher (3.2 mm)
- Plate shaker
- Centrifuge for microtiter plates

Sample Preparation: Extraction from Dried Blood Spots

- Punching: Punch a 3.2 mm disc from the center of the dried blood spot into a well of a 96-well microtiter plate.
- Extraction Solution Preparation: Prepare an extraction solution of methanol:acetonitrile:water (80:15:5, v/v/v) containing the internal standard at a suitable concentration (e.g., 50 ng/mL of Lyso-sphingomyelin-d7).
- Extraction: Add 100 μ L of the extraction solution to each well containing a DBS punch.
- Incubation and Shaking: Seal the plate and incubate at room temperature for 30 minutes with constant shaking (e.g., 750 rpm).
- Centrifugation: Centrifuge the plate at 3000 x g for 10 minutes to pellet the paper disc and any precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new 96-well plate for LC-MS/MS analysis.



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Experimental workflow for **Lyso-dihydrosphingomyelin** extraction.

LC-MS/MS Analysis

- LC System: UHPLC system
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate **Lyso-dihydrosphingomyelin** from other lysosphingolipids. For example:
 - 0-1 min: 30% B
 - 1-5 min: 30-95% B
 - 5-6 min: 95% B
 - 6-6.1 min: 95-30% B
 - 6.1-8 min: 30% B
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions:
 - **Lyso-dihydrosphingomyelin** (d18:0):

- Precursor ion (Q1): m/z 467.36 (corresponding to $[M+H]^+$, with an exact mass of 466.353559)^{[7][8]}
- Product ion (Q3): m/z 184.07 (corresponding to the phosphocholine headgroup)
 - Internal Standard (Lyso-sphingomyelin-d7):
 - Precursor ion (Q1): m/z 472.4
 - Product ion (Q3): m/z 184.1

Data Presentation

Currently, there is a lack of established reference ranges for **Lyso-dihydrosphingomyelin** in dried blood spots. However, for the closely related and clinically significant biomarker, lyso-sphingomyelin, extensive data is available. The following table summarizes typical concentrations of lyso-sphingomyelin in DBS for healthy controls and patients with Niemann-Pick disease type B. Laboratories should establish their own reference ranges for **Lyso-dihydrosphingomyelin**.

Analyte	Population	Concentration Range (nmol/L)	Mean Concentration (nmol/L)
Lyso-sphingomyelin	Healthy Controls	28 - 114	60
Lyso-sphingomyelin	Niemann-Pick Type B Patients	277 - 3356	897

Data adapted from a study on lyso-sphingomyelin in DBS.^{[9][10]}

Conclusion

The presented protocol provides a robust and sensitive method for the quantification of **Lyso-dihydrosphingomyelin** in dried blood spots. This methodology can be a valuable tool for researchers and clinicians investigating the role of this and other lysosphingolipids in Niemann-Pick disease and other related disorders. Further studies are warranted to establish the clinical utility and reference ranges for **Lyso-dihydrosphingomyelin** in a larger population.

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